

An In-depth Technical Guide to (E)-2-(4-Chlorophenyl)-3-phenylacrylonitrile

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Compound of Interest

Compound Name: (E)-2-(4-Chlorophenyl)-3-phenylacrylonitrile

CAS No.: 16610-81-4

Cat. No.: B1145358

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Abstract

(E)-2-(4-Chlorophenyl)-3-phenylacrylonitrile, a member of the phenylacrylonitrile class, is a compound of significant interest in medicinal chemistry and materials science. Its structural motif, featuring two aromatic rings connected by a cyano-substituted alkene backbone, provides a versatile scaffold for developing novel therapeutic agents. This guide offers a comprehensive overview of its chemical properties, synthesis, and known biological activities, tailored for researchers, scientists, and professionals in drug development. We will delve into its physicochemical characteristics, spectroscopic profile, established synthetic protocols, and cytotoxic effects against various cancer cell lines, providing a foundational resource for future research and application development.

Nomenclature and Chemical Structure

Correctly identifying a compound is the bedrock of scientific inquiry. **(E)-2-(4-Chlorophenyl)-3-phenylacrylonitrile** is known by several names and identifiers crucial for database and literature searches.

- IUPAC Name: (2E)-2-(4-chlorophenyl)-3-phenylprop-2-enenitrile
- Common Synonyms: (E)- α -(4-Chlorophenyl)cinnamonnitrile, (E)-alpha-Cyano-4-chlorostilbene
- CAS Number: 16610-81-4[1]
- Molecular Formula: C₁₅H₁₀ClN[1][2]
- Molecular Weight: 239.70 g/mol [1][2]

The "(E)" designation in the nomenclature specifies the stereochemistry of the molecule, indicating that the two larger substituent groups (the phenyl and 4-chlorophenyl rings) are on opposite sides of the carbon-carbon double bond. This trans configuration is a key structural feature influencing its biological and physical properties.

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Figure 1: 2D Chemical Structure

Caption: The chemical structure highlights the 4-chlorophenyl group, the nitrile (cyano) group, and the phenyl group attached to the acrylonitrile backbone.

Physicochemical and Spectroscopic Profile

Understanding the physical and spectral properties of a compound is essential for its purification, characterization, and quantitative analysis.

Physicochemical Properties

The properties of **(E)-2-(4-Chlorophenyl)-3-phenylacrylonitrile** are summarized in the table below. These values are critical for designing experimental conditions, such as selecting appropriate solvents for reactions and purification.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₀ ClN	[2]
Molecular Weight	239.70 g/mol	[1]
Physical State	Solid (predicted)	-
Melting Point	Data not consistently available in searched literature.	-
Solubility	Insoluble in water; Soluble in organic solvents like ether, alcohols, and acetone.	[3]
XLogP3 (Predicted)	4.3	[2]

Spectroscopic Data

Spectroscopic analysis provides a fingerprint of the molecule, confirming its identity and purity. While specific experimental spectra for this exact isomer are not readily available in the searched literature, data from closely related analogs can provide expected characteristic signals.

- **Infrared (IR) Spectroscopy:** The IR spectrum is expected to show strong, characteristic absorption bands. A sharp peak around 2220-2230 cm⁻¹ corresponds to the nitrile (C≡N) stretching vibration. Bands in the 1600-1450 cm⁻¹ region would indicate C=C stretching from the aromatic rings and the alkene backbone. C-H stretching from the aromatic rings will appear around 3100-3000 cm⁻¹, and the C-Cl stretch will be observed in the fingerprint region, typically below 800 cm⁻¹.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR: The proton NMR spectrum would display signals in the aromatic region, typically between δ 7.0-8.0 ppm. The protons on the phenyl and 4-chlorophenyl rings would appear as complex multiplets. A key singlet, corresponding to the vinylic proton (-C=CH-), would also be present in this region.

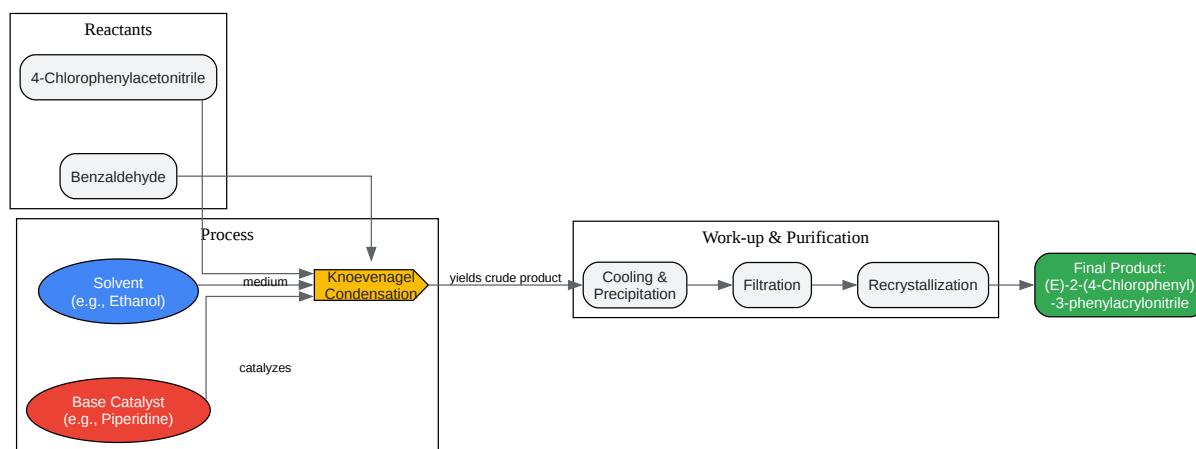
- ^{13}C NMR: The carbon NMR spectrum would show a distinct signal for the nitrile carbon around δ 118-120 ppm. The carbons of the alkene double bond would resonate around δ 110-150 ppm. Multiple signals corresponding to the aromatic carbons would be observed between δ 125-140 ppm.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) would confirm the molecular formula. The ESI-MS spectrum would show a molecular ion peak $[\text{M}]^+$ at m/z 239.0502, corresponding to the calculated exact mass for $\text{C}_{15}\text{H}_{10}\text{ClN}$.^[4] The isotopic pattern of chlorine (^{35}Cl and ^{37}Cl in an approximate 3:1 ratio) would be evident, showing a characteristic $[\text{M}+2]^+$ peak.

Synthesis and Purification

The primary and most efficient method for synthesizing phenylacrylonitriles, including the title compound, is the Knoevenagel condensation.^[5] This reaction involves the base-catalyzed condensation of an active methylene compound (in this case, 4-chlorophenylacetonitrile) with an aldehyde or ketone (benzaldehyde).

Reaction Mechanism and Workflow

The Knoevenagel condensation proceeds via a multi-step mechanism initiated by a base. The base deprotonates the active methylene group of 4-chlorophenylacetonitrile, forming a resonance-stabilized carbanion.^[6] This nucleophilic carbanion then attacks the electrophilic carbonyl carbon of benzaldehyde. The resulting intermediate undergoes dehydration to yield the final α,β -unsaturated product, **(E)-2-(4-Chlorophenyl)-3-phenylacrylonitrile**.^[6]



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Figure 2: General workflow for the synthesis and purification.

Detailed Experimental Protocol

This protocol is a representative procedure adapted from standard Knoevenagel condensation methods.^{[7][8]}

Materials:

- 4-Chlorophenylacetonitrile (1.0 equivalent)
- Benzaldehyde (1.0 equivalent)
- Piperidine (0.1 equivalents, catalyst)

- Ethanol (solvent)
- Standard laboratory glassware (round-bottom flask, condenser, etc.)

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 4-chlorophenylacetonitrile and benzaldehyde in ethanol.
- **Catalyst Addition:** To the stirred solution, add a catalytic amount of piperidine.
- **Reaction:** Heat the mixture to reflux. Monitor the reaction's progress using Thin Layer Chromatography (TLC) until the starting materials are consumed.
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. The product often precipitates directly from the solution.
- **Isolation:** Collect the solid product by vacuum filtration and wash it with cold ethanol to remove residual reactants and catalyst.
- **Purification:** For higher purity, the crude product can be recrystallized from a suitable solvent system, such as an ethanol/water mixture. Dry the purified crystals under vacuum.

Biological Activity and Therapeutic Potential

The phenylacrylonitrile scaffold is recognized for its significant biological activities, particularly its cytotoxic effects against cancer cells.^[9] Numerous studies have explored derivatives of this class as potential anticancer agents.

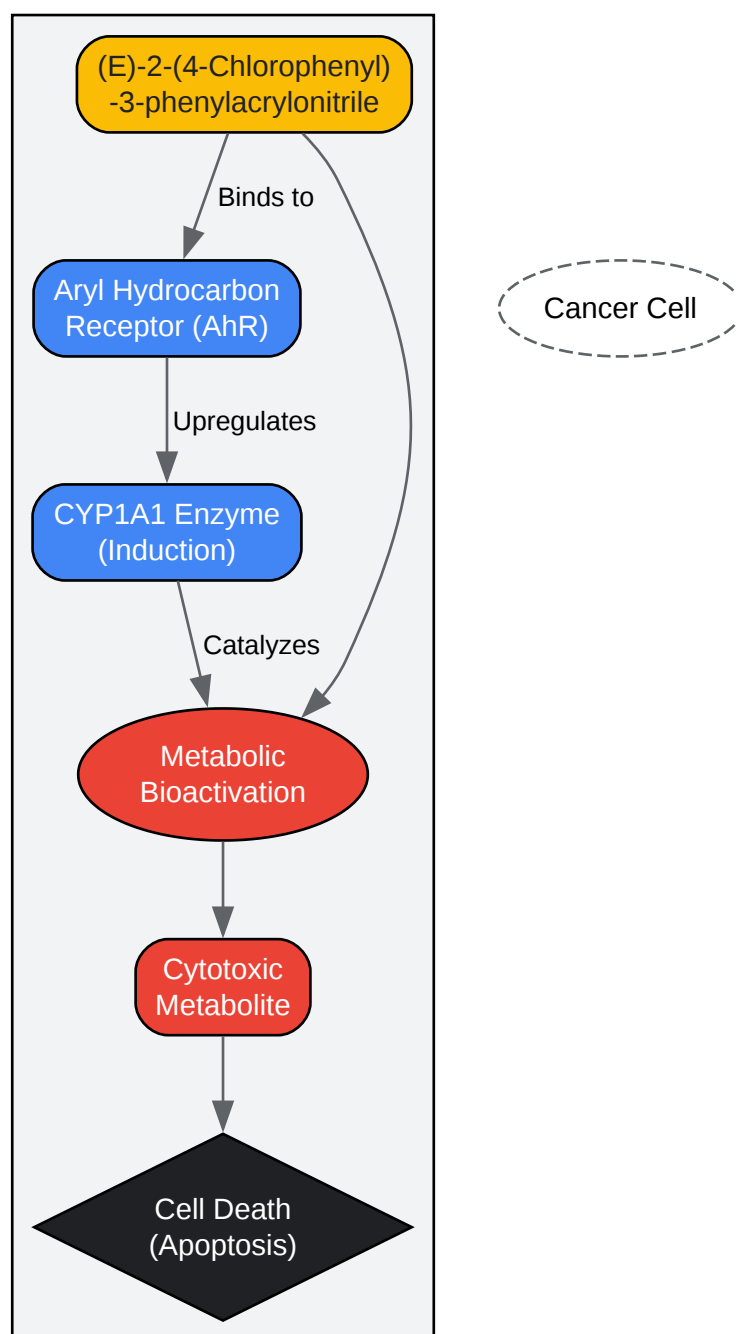
Cytotoxicity in Cancer Cell Lines

Research on related dichlorophenylacrylonitriles has demonstrated potent growth inhibition against a panel of human cancer cell lines.^[10] For instance, compounds with similar structures have shown high selectivity for estrogen receptor-positive (ER+ve) breast cancer cell lines like MCF-7.^{[9][10]} One analog, (Z)-2-(3,4-dichlorophenyl)-3-(4-nitrophenyl)acrylonitrile, exhibited a growth inhibition (GI₅₀) value of 0.127 μ M against MCF-7 cells and displayed up to 543-fold selectivity compared to other non-breast cancer cell lines.^[9]

While specific data for the (E)-2-(4-chlorophenyl) isomer is less prevalent, the broader class of phenylacrylonitriles consistently shows promise. These compounds are believed to exert their effects through various mechanisms, including the induction of apoptosis and inhibition of key cellular processes.[\[11\]](#)[\[12\]](#)

Potential Mechanism of Action

The mechanism of action for many cytotoxic phenylacrylonitriles is an area of active investigation. Some derivatives have been identified as ligands for the Aryl Hydrocarbon Receptor (AhR), a transcription factor involved in cellular metabolism and detoxification.[\[13\]](#) Activation of the AhR pathway can lead to the induction of cytochrome P450 enzymes, such as CYP1A1, which may bioactivate the compound into a more cytotoxic form within the cancer cells. This bioactivation is a phenomenon that has been described in breast cancer cell populations and represents a promising strategy for tumor-selective therapy.[\[13\]](#)



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Figure 3: A plausible mechanism of action for cytotoxic phenylacrylonitriles.

Safety and Handling

As with any laboratory chemical, proper safety precautions are paramount when handling **(E)-2-(4-Chlorophenyl)-3-phenylacrylonitrile** and its precursors. While a specific Safety Data

Sheet (SDS) for this compound is not readily available, data from structurally similar chemicals, such as chlorophenylacetonitriles, provide essential guidance.^{[14][15]}

- **General Hazards:** Phenylacetonitrile derivatives are often classified as toxic if swallowed, in contact with skin, or if inhaled.^{[3][14]} They can cause skin and serious eye irritation.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.
- **Handling:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.^[14] Avoid direct contact with skin and eyes.
- **Storage:** Store the compound in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials like strong oxidizing agents.^[3]

Conclusion and Future Outlook

(E)-2-(4-Chlorophenyl)-3-phenylacrylonitrile is a compound with a well-defined chemical structure and accessible synthetic pathway. Its significance lies primarily in the context of the broader phenylacrylonitrile class, which has demonstrated considerable potential as a scaffold for the development of novel anticancer therapeutics. The consistent and potent cytotoxicity observed in numerous analogs warrants further investigation into this specific isomer.

Future research should focus on obtaining detailed experimental data for **(E)-2-(4-Chlorophenyl)-3-phenylacrylonitrile**, including its crystallographic structure, comprehensive spectroscopic profile, and a thorough evaluation of its biological activity against a diverse panel of cancer cell lines. Elucidating its precise mechanism of action and structure-activity relationships will be critical for optimizing its therapeutic potential and guiding the design of next-generation drug candidates.

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